

Application Note: High-Recovery Solid-Phase Extraction of Terbucarb from Environmental Water Samples

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Compound of Interest

Compound Name: *Terbucarb*

Cat. No.: *B166762*

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Abstract

This application note details a robust and reliable method for the extraction and pre-concentration of **Terbucarb**, a carbamate herbicide, from various water matrices using solid-phase extraction (SPE). The protocol employs reversed-phase SPE cartridges, which are well-suited for trapping non-polar compounds like **Terbucarb** from aqueous samples. This method is designed for researchers in environmental science, analytical chemistry, and regulatory monitoring, providing a streamlined workflow for achieving high recovery rates and low detection limits suitable for subsequent analysis by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS).

Introduction

Terbucarb is a selective herbicide used to control grasses and broadleaf weeds. Due to its potential for runoff from agricultural areas, monitoring its presence in surface and groundwater is crucial for environmental protection. With a high octanol-water partition coefficient ($\text{LogP} \approx 4.7\text{-}5.2$) and low water solubility (6.5 mg/L at 25°C), **Terbucarb** is an ideal candidate for reversed-phase solid-phase extraction.^{[1][2]} This technique allows for the efficient concentration of the analyte from large sample volumes, thereby enhancing detection sensitivity. This document provides a comprehensive protocol for the solid-phase extraction of **Terbucarb** from water samples, along with typical performance data for carbamate pesticides.

Experimental Protocol

This protocol is optimized for the extraction of **Terbucarb** from water samples using C18 solid-phase extraction cartridges.

Materials and Reagents:

- Solid-Phase Extraction (SPE) Cartridges: C18, 500 mg, 6 mL
- SPE Vacuum Manifold
- Methanol (HPLC Grade)
- Ethyl Acetate (HPLC Grade)
- n-Hexane (HPLC Grade)
- Deionized Water (18 M Ω -cm)
- Nitrogen Gas for evaporation
- Glassware: Sample bottles, collection vials, conical tubes

Sample Preparation:

- Collect water samples in clean glass bottles.
- If not analyzed immediately, store samples at 4°C.
- Allow samples to equilibrate to room temperature before extraction.
- For samples with high particulate matter, pre-filter through a 0.45 μ m glass fiber filter to prevent clogging of the SPE cartridge.

Solid-Phase Extraction Procedure:

A multi-step conditioning process is crucial for activating the C18 sorbent and ensuring reproducible retention of the analyte.

- Cartridge Conditioning:
 - Pass 5 mL of ethyl acetate through the C18 cartridge.
 - Follow with 5 mL of n-hexane.
 - Add 5 mL of methanol to the cartridge.
 - Finally, equilibrate the cartridge by passing 5 mL of deionized water, ensuring the sorbent bed does not go dry before sample loading.
- Sample Loading:
 - Load up to 500 mL of the water sample onto the conditioned cartridge.
 - Maintain a steady flow rate of approximately 5-10 mL/min using a vacuum manifold.
- Washing:
 - After the entire sample has passed through, wash the cartridge with 5 mL of deionized water to remove any polar interferences.
 - Dry the cartridge thoroughly under a high vacuum for at least 60 minutes to remove residual water. Proper drying is critical for efficient elution.
- Elution:
 - Place a collection tube inside the vacuum manifold.
 - Elute the retained **Terbucarb** from the cartridge with two aliquots of 3 mL of a 3:1 (v/v) n-hexane:acetone mixture.
 - Allow the solvent to soak the sorbent for a few minutes before applying vacuum to ensure complete elution.
- Eluate Concentration:

- Evaporate the collected eluate to a final volume of 1 mL under a gentle stream of nitrogen at 40°C.
- The sample is now ready for instrumental analysis (e.g., GC-MS or LC-MS/MS).

Data Presentation

The following tables summarize typical method performance data for the analysis of carbamate pesticides in water using solid-phase extraction. While specific data for **Terbucarb** is not detailed in the cited literature, these values represent the expected performance of the described method for compounds of this class.

Table 1: Method Validation Parameters for Carbamate Pesticides

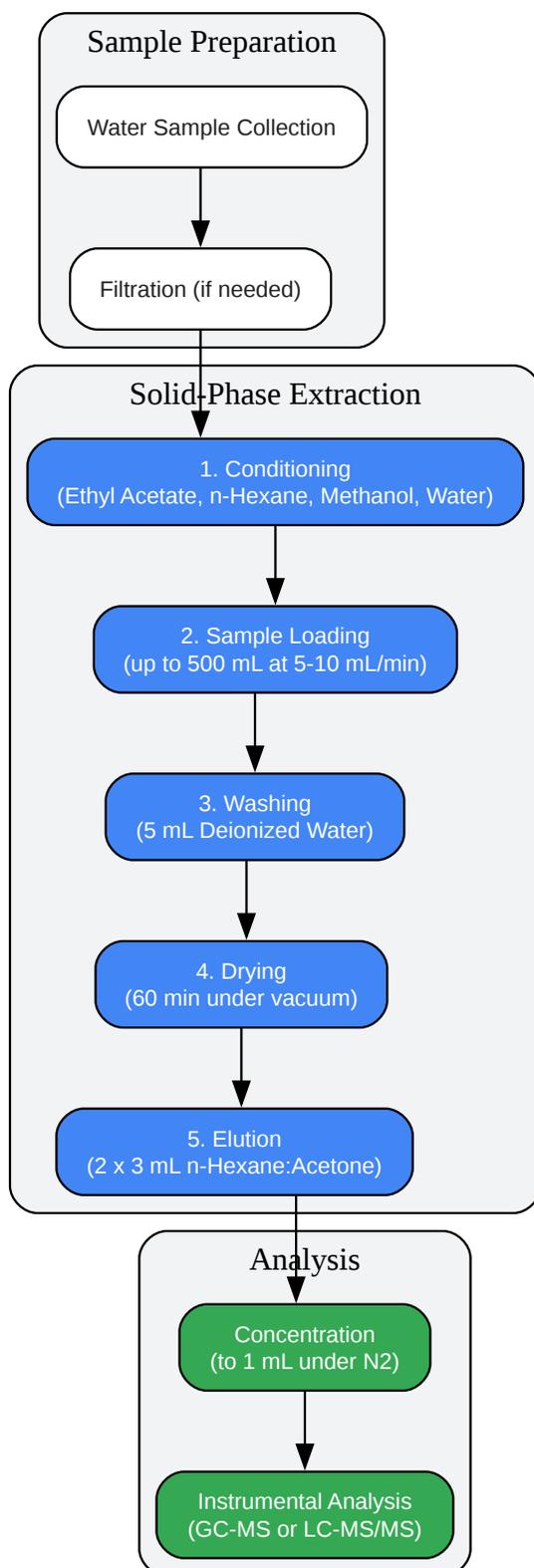
Parameter	Typical Value	Reference
Recovery	70 - 120%	[2][3][4][5]
Relative Standard Deviation (RSD)	< 15%	[2][5]
Limit of Detection (LOD)	0.02 - 0.1 µg/L	[6]
Limit of Quantification (LOQ)	2 - 20 ng/L	[5]

Table 2: Comparison of SPE Sorbents for Pesticide Extraction

Sorbent Type	Common Analytes	Typical Recovery	Advantages
C18 (Octadecyl Silica)	Non-polar to moderately polar pesticides	65 - 100%	Widely used, good for non-polar compounds.
Oasis HLB (Polymeric)	Wide range of polarities	70 - 117%	Water-wettable, good for a broad range of pesticides.[1]
Graphitized Carbon	Polar pesticides	Not specified	Effective for polar analytes.

Workflow Visualization

The following diagram illustrates the complete workflow for the solid-phase extraction of **Terbucarb** from water samples.



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Caption: Workflow for **Terbucarb** SPE.

Conclusion

The solid-phase extraction method detailed in this application note provides an effective and efficient means of isolating and concentrating **Terbucarb** from water samples. The use of C18 cartridges, combined with the optimized conditioning, washing, and elution steps, allows for high-recovery and clean extracts, making it a suitable sample preparation technique for sensitive and reliable quantification of this herbicide in environmental monitoring programs. The provided protocol and performance data serve as a valuable resource for laboratories tasked with the analysis of carbamate pesticides in aqueous matrices.

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References

- 1. Terbucarb | lookchem [lookchem.com]
- 2. Terbucarb|CAS 1918-11-2|Research Chemical [benchchem.com]
- 3. Terbucarb | C17H27NO2 | CID 15967 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Terbucarb [item.herts.ac.uk]
- 5. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 6. Terbucarb|CAS 1918-11-2|Research Chemical [benchchem.com]
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